

Proper Disposal Procedures for Obeticholic Acid

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Compound of Interest

Compound Name: *Obeticholic Acid*

Cat. No.: *B1677079*

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The following guide provides essential safety and logistical information for the proper handling and disposal of **Obeticholic Acid** (OCA) in a laboratory setting. These procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations and environmental protection.

Hazard Assessment and Waste Characterization

Before disposal, it is crucial to understand the hazards associated with **Obeticholic Acid**. According to safety data sheets (SDS), **Obeticholic Acid** is classified with several hazards. While it may not be listed as a Resource Conservation and Recovery Act (RCRA) hazardous waste, its characteristics warrant it being managed as a hazardous chemical waste.^[1] One safety data sheet notes that it is very toxic to aquatic life with long-lasting effects.^[2]

Summary of Hazard Information:

Hazard Classification	GHS Code	Description	Citation
Acute Toxicity, Oral	H302	Harmful if swallowed.	[3]
Skin Corrosion/Irritation	H315	Causes skin irritation.	[3]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation.	[3]
Specific Target Organ Toxicity	H335	May cause respiratory irritation.	[3]
Reproductive Toxicity	H361	Suspected of damaging fertility or the unborn child.	[4]
Hazardous to the Aquatic Environment	Not specified	Very toxic to aquatic life with long lasting effects.	[2]

An environmental assessment conducted under European Medicines Agency requirements determined the Predicted Environmental Concentration (PEC) of OCA to be 0.007035 µg/L, which is below the action limit of 0.01 µg/L, suggesting it is unlikely to present an environmental risk when handled correctly.[\[5\]](#) However, direct release into the environment or drains must be avoided.[\[2\]](#)[\[6\]](#)

Standard Operating Procedure for Disposal

The required method for the disposal of **Obeticholic Acid** and materials contaminated with it is through an institution's designated hazardous waste management program, typically managed by an Environmental Health and Safety (EHS) department.[\[1\]](#)[\[2\]](#) Under no circumstances should **Obeticholic Acid** waste be disposed of down the drain.[\[2\]](#)[\[7\]](#)

Step-by-Step Disposal Guide:

- Waste Segregation:

- Collect all waste containing **Obeticholic Acid**—including unused solids, solutions, and contaminated labware (e.g., pipette tips, gloves, vials)—separately from other waste streams.[1]
- Do not mix **Obeticholic Acid** waste with incompatible materials.[1]
- Keep aqueous solutions of **Obeticholic Acid** separate from organic solvent waste.[1]
- Containerization and Labeling:
 - Use a chemically compatible, leak-proof container for waste collection.[1][4] The original product container can be used if it is in good condition.[1]
 - Ensure the container is securely capped at all times, except when adding waste.[1][4]
 - As soon as waste accumulation begins, clearly label the container with a hazardous waste tag.[1] The label must include the words "Hazardous Waste," the full chemical name "**Obeticholic Acid**," and an accurate description of the contents (e.g., "solid waste," "aqueous solution with trace amounts").[1]
- Waste Accumulation and Storage:
 - Store the sealed waste container in a designated and secure Satellite Accumulation Area (SAA) that is at or near the point of waste generation.[1]
 - Store the container in a dry, cool, and well-ventilated place, away from incompatible materials.[4] It may also be stored locked up.[3][4]
- Final Disposal:
 - Contact your institution's EHS office to schedule a pickup for the hazardous waste container.[1]
 - Waste materials should be offered to a licensed disposal company and disposed of in accordance with all applicable federal, state, and local environmental control regulations. [2][8] The preferred disposal method is typically incineration in a facility equipped with an afterburner and scrubber.[8][9]

Accidental Release and Spill Cleanup

In the event of a spill, follow these emergency procedures while wearing appropriate Personal Protective Equipment (PPE), including safety goggles, impervious clothing, and suitable gloves.[3][4]

- Evacuate and Ventilate: Evacuate unnecessary personnel to safe areas and ensure adequate ventilation.[3][4]
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[3]
- Cleanup:
 - For solid spills, carefully collect the material and place it in a suitable, closed container for disposal.[4][6] Avoid dust formation.[4]
 - For liquid spills, absorb the solution with a liquid-binding material like diatomite or universal binders.[3]
- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol.[3]
- Disposal: Dispose of all contaminated materials, including absorbents and PPE, as hazardous waste according to the procedures outlined in Section 2.[3][4]

Empty Container Decontamination

Empty containers that once held **Obeticholic Acid** must be properly decontaminated before being disposed of as regular trash or recycled.

- Initial Removal: Empty the container of all visible residue, transferring the contents into the appropriate hazardous waste container.[1]
- Triple Rinse:
 - Add a small amount of a suitable solvent (e.g., water or ethanol) to the container.
 - Secure the cap and rinse the container thoroughly by shaking.

- Pour the rinsate into your designated **Obeticholic Acid** hazardous waste container. Do not pour the rinsate down the drain.
- Repeat this rinsing process two more times for a total of three rinses.[\[1\]](#)
- Final Container Disposal: Once triple-rinsed, the container is considered decontaminated. Deface or remove the original chemical label. The container can now be disposed of in the regular trash or recycled, depending on institutional policy.[\[1\]](#)

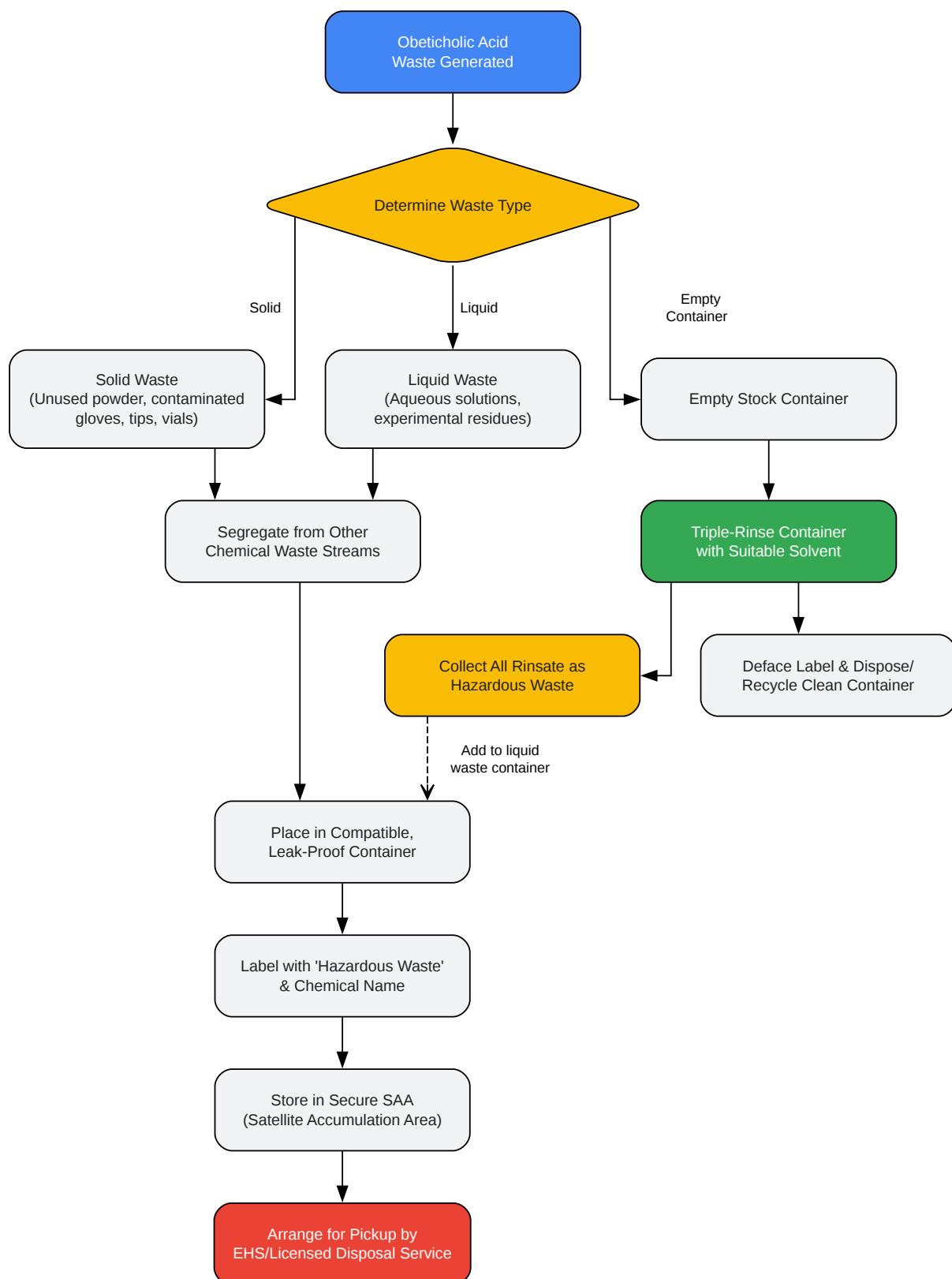
Disclaimer: This guide is intended for informational purposes. Always consult your institution's specific EHS guidelines and the manufacturer's most recent Safety Data Sheet (SDS) for **Obeticholic Acid** before handling or disposal.

Experimental Protocols

Detailed experimental protocols for the chemical neutralization or inactivation of **Obeticholic Acid** for disposal purposes are not available in the reviewed literature. The standard and required procedure is the collection and disposal of the chemical waste by a licensed and qualified professional waste disposal service, which typically utilizes high-temperature incineration.[\[2\]](#)[\[8\]](#)

Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper management and disposal of **Obeticholic Acid** waste in a laboratory environment.

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Caption: Workflow for the safe disposal of **Obeticholic Acid** waste.

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